

An In-depth Technical Guide to the Anthraquinone Structure of Reactive Blue 19

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Compound of Interest

Compound Name: *Reactive Blue 19*

Cat. No.: *B7804100*

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the chemical and analytical characteristics of C.I. **Reactive Blue 19**, an anthraquinone-based dye. The document details its chemical structure, properties, synthesis, and analytical methodologies. Furthermore, it explores the potential interactions of its core anthraquinone structure with biological signaling pathways, offering insights for researchers in drug development.

Chemical Identity and Properties

Reactive Blue 19 (RB-19), also known by its Colour Index name C.I. 61200, is a synthetic dye characterized by a substituted anthraquinone core.^[1] This core structure is responsible for its vibrant blue color and many of its chemical properties. The molecule's reactivity, allowing it to form covalent bonds with substrates like cellulose, is imparted by the vinyl sulfone group, which is often present in its precursor form as a sulfatoethylsulfonyl group.^[2]

Table 1: Chemical and Physical Properties of **Reactive Blue 19**

Property	Value	Reference(s)
IUPAC Name	disodium;1-amino-9,10-dioxo-4-[[3-[[2-(sulfooxy)ethyl]sulfonyl]phenyl]amino]-2-anthracenesulfonate	
Molecular Formula	C ₂₂ H ₁₆ N ₂ Na ₂ O ₁₁ S ₃	[1]
Molecular Weight	626.55 g/mol	[1]
CAS Number	2580-78-1	[1]
Appearance	Dark blue powder	
Solubility	Soluble in water	
UV-Vis λ _{max}	~592 nm (Visible), ~285-310 nm (UV)	

Synthesis of Reactive Blue 19

The primary manufacturing method for **Reactive Blue 19** involves the condensation of 1-amino-4-bromo-9,10-dioxo-9,10-dihydroanthracene-2-sulfonic acid (bromamic acid) with 2-((3-aminophenyl)sulfonyl)ethyl hydrogen sulfate. The reaction is typically carried out in an aqueous medium in the presence of a copper catalyst and a phosphate buffer to maintain the optimal pH for the reaction.

Experimental Protocol: Synthesis

This protocol is a generalized representation based on common industrial practices.

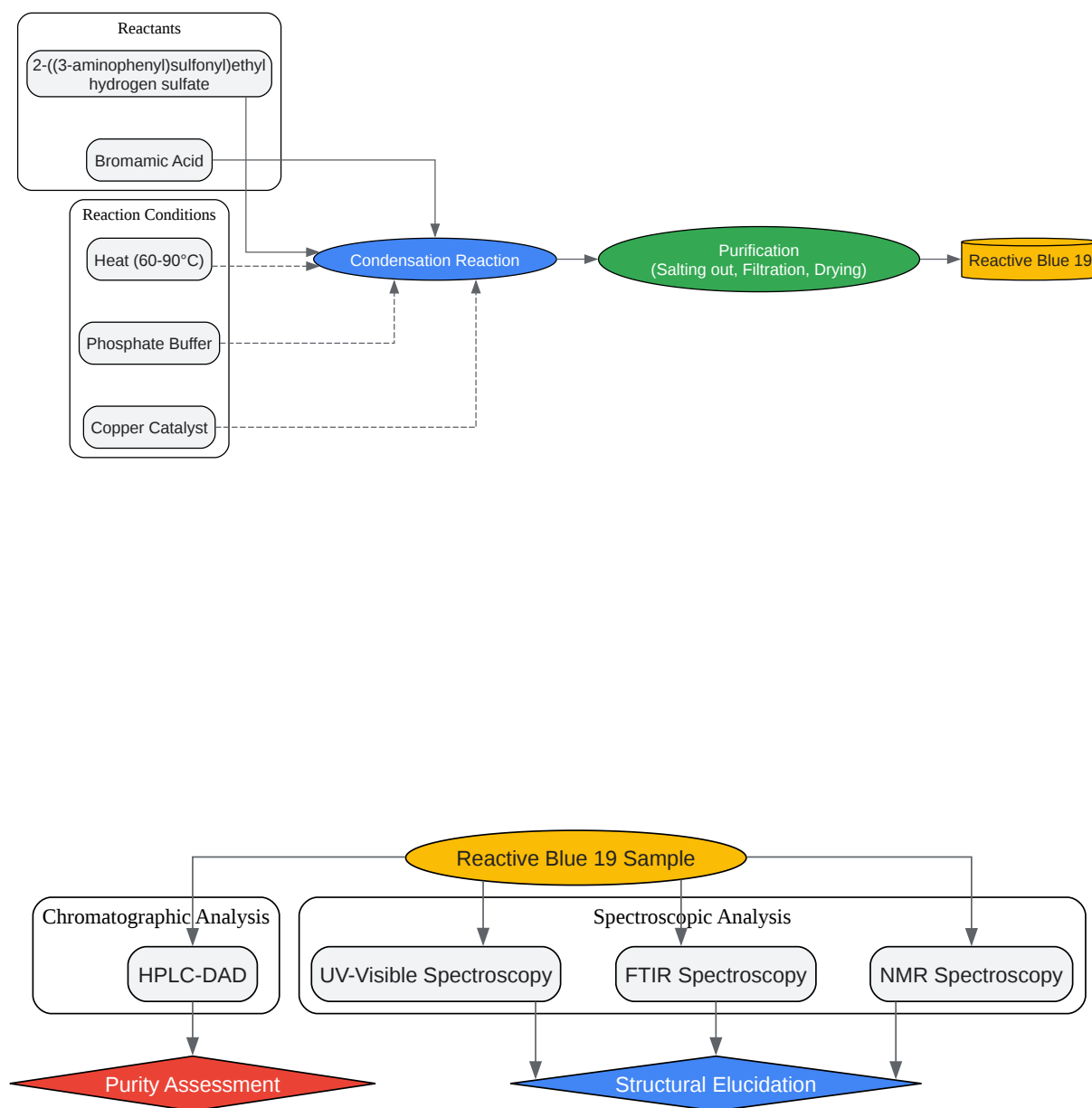
Materials:

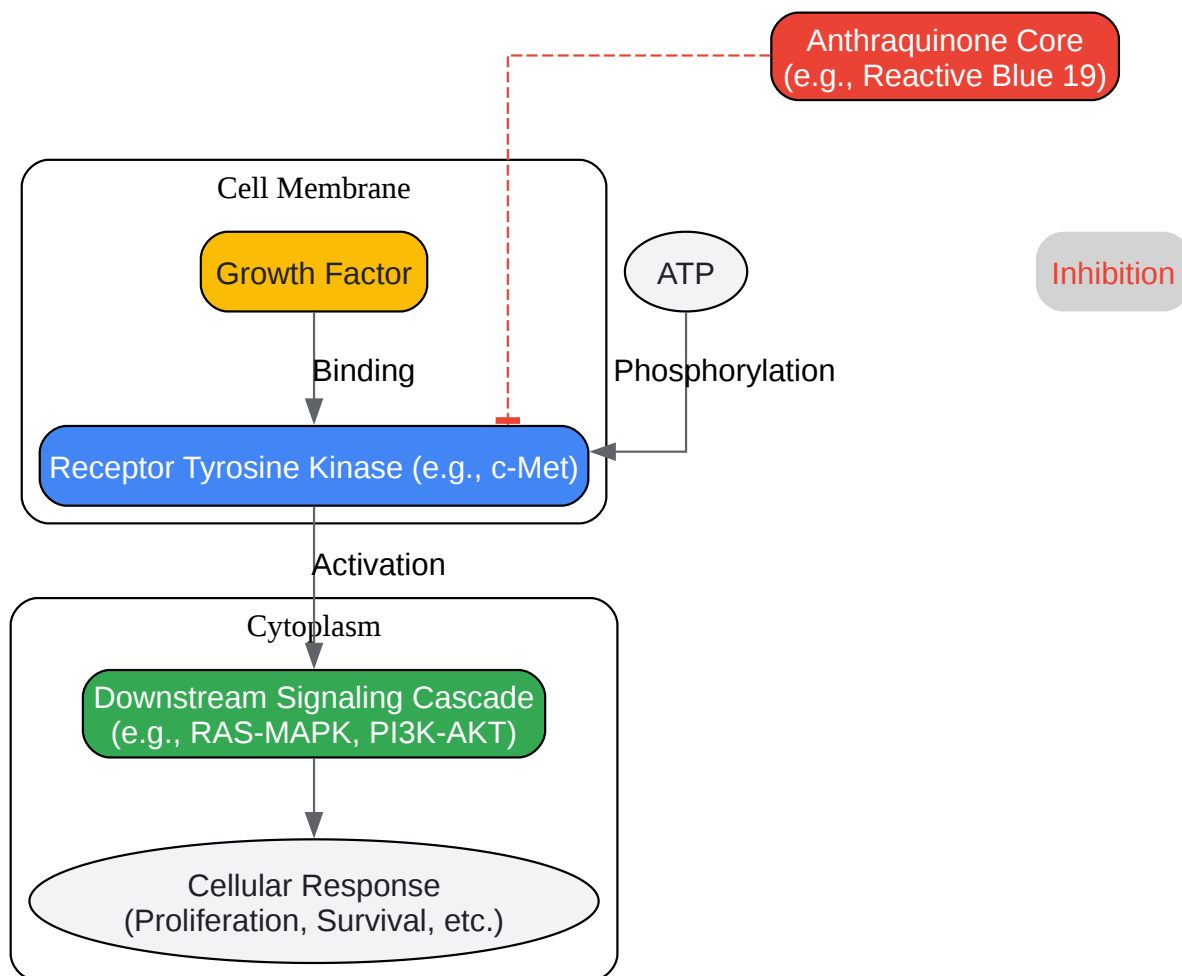
- 1-amino-4-bromo-9,10-dioxo-9,10-dihydroanthracene-2-sulfonic acid (Bromamic acid)
- 2-((3-aminophenyl)sulfonyl)ethyl hydrogen sulfate
- Copper (II) sulfate (or other copper catalyst)

- Sodium dihydrogen phosphate
- Disodium hydrogen phosphate
- Sodium chloride
- Deionized water

Procedure:

- A solution of 2-((3-aminophenyl)sulfonyl)ethyl hydrogen sulfate is prepared in deionized water.
- Bromamic acid is added to the solution with stirring to form a suspension.
- The phosphate buffer components (sodium dihydrogen phosphate and disodium hydrogen phosphate) and the copper catalyst are added to the reaction mixture.
- The mixture is heated to a specified temperature (e.g., 60-90°C) and maintained for a set period.
- The reaction progress is monitored by a suitable analytical technique, such as thin-layer chromatography (TLC) or high-performance liquid chromatography (HPLC).
- Upon completion, the reaction mixture is cooled.
- The product is precipitated by the addition of sodium chloride (salting out).
- The precipitated **Reactive Blue 19** is collected by filtration, washed with a brine solution, and dried.





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References

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